

safe handling and storage procedures for trans-1,2-cyclohexanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-1,2-Cyclohexanediol*

Cat. No.: B094037

[Get Quote](#)

Technical Support Center: trans-1,2-Cyclohexanediol

This technical support guide provides essential information on the safe handling and storage of **trans-1,2-cyclohexanediol** for researchers, scientists, and drug development professionals.

Quantitative Data Summary

For easy reference, the table below summarizes the key quantitative data for **trans-1,2-cyclohexanediol**.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
Melting Point	101-104 °C	[1]
Flash Point	134 °C (closed cup)	[2]
Solubility	Soluble in chloroform and methanol.	[1]
Vapor Pressure	0.011 mm Hg	[3]
Storage Temperature	Below +30°C	[1]

Experimental Protocols

Detailed experimental protocols involving **trans-1,2-cyclohexanediol** should be designed with careful consideration of its properties. Always consult the specific Safety Data Sheet (SDS) for the product you are using.

General Handling Protocol:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [\[4\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)
 - Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[5\]](#)
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure. [\[5\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)
- Handling Practices:
 - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
 - Avoid breathing dust.[\[7\]](#)
 - Minimize dust generation and accumulation.[\[5\]](#)
 - Wash hands thoroughly after handling.[\[5\]](#)
 - Do not eat, drink, or smoke in the laboratory area.[\[4\]](#)

Safe Handling and Storage Workflow

Safe Handling and Storage Workflow for trans-1,2-Cyclohexanediol

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and storage of **trans-1,2-cyclohexanediol**.

Troubleshooting and FAQs

Q1: What should I do if I get **trans-1,2-cyclohexanediol** on my skin or in my eyes?

A1:

- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[\[8\]](#) Seek medical attention if irritation develops or persists.[\[5\]](#)
- Eye Contact: Immediately flush your eyes with plenty of water for at least 15 minutes, including under the eyelids.[\[8\]](#) Seek medical attention.[\[5\]](#)

Q2: I've noticed some dust in the air while weighing out **trans-1,2-cyclohexanediol**. What precautions should I take?

A2: Minimize dust generation and accumulation.[\[5\]](#) Use this chemical in a well-ventilated area, and if dust is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)

Q3: How should I store **trans-1,2-cyclohexanediol**?

A3: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[7\]](#)[\[9\]](#) The storage temperature should be below +30°C.[\[1\]](#)[\[9\]](#)

Q4: What materials are incompatible with **trans-1,2-cyclohexanediol**?

A4: The primary incompatibility is with strong oxidizing agents.[\[5\]](#)[\[6\]](#)[\[7\]](#) Avoid storing it near these materials.

Q5: How should I dispose of waste **trans-1,2-cyclohexanediol**?

A5: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[\[9\]](#) Do not empty into drains.[\[8\]](#) Always follow your institution's and local regulations for chemical waste disposal.

Q6: What are the known health hazards of **trans-1,2-cyclohexanediol**?

A6: It may cause skin, eye, and respiratory tract irritation.[5][10] The toxicological properties of this substance have not been fully investigated.[5]

Q7: What should I do in case of a small spill?

A7: For small spills, you can vacuum or sweep up the material and place it into a suitable, labeled disposal container.[5] Ensure you are wearing appropriate personal protective equipment during cleanup.[5] Avoid generating dusty conditions and provide ventilation.[5]

Q8: Is **trans-1,2-cyclohexanediol** flammable?

A8: It has a flashpoint of 134°C (closed cup) and is not considered a significant fire risk under normal laboratory conditions.[2][3] However, containers may burn in a fire.[3] For firefighting, use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. TRANS-1,2-CYCLOHEXANEDIOL | 1460-57-7 [chemicalbook.com]
- 2. (1S,2S)-TRANS-1,2-CYCLOHEXANEDIOL - Safety Data Sheet [chemicalbook.com]
- 3. trans-1,2-Cyclohexanediol - Hazardous Agents | Haz-Map [haz-map.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Page loading... [guidechem.com]

- To cite this document: BenchChem. [safe handling and storage procedures for trans-1,2-cyclohexanediol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094037#safe-handling-and-storage-procedures-for-trans-1-2-cyclohexanediol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com